

Technical Guide: Safety and Handling of Methyl 2-methylbenzo[d]oxazole-6-carboxylate

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Compound of Interest

Compound Name: Methyl 2-methylbenzo[d]oxazole-6-carboxylate

Cat. No.: B178514

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-methylbenzo[d]oxazole-6-carboxylate (CAS No. 136663-23-5) is a heterocyclic compound belonging to the benzoxazole class. Compounds in this class are of significant interest in medicinal chemistry due to their diverse biological activities.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the safety and handling precautions for this specific molecule, intended for laboratory and drug development settings.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	136663-23-5	
Molecular Formula	C ₁₀ H ₉ NO ₃	
Molecular Weight	191.19 g/mol	
Physical Form	Solid	
Melting Point	103.5-104.5 °C	[5]
Boiling Point	286.7±13.0 °C (Predicted)	[5]
Density	1.243±0.06 g/cm ³ (Predicted)	[5]
Purity	≥98%	

Hazard Identification and Safety Precautions

Methyl 2-methylbenzo[d]oxazole-6-carboxylate is classified as a hazardous substance. All personnel handling this compound must be thoroughly familiar with its potential hazards and the required safety precautions.

GHS Hazard Classification

The Globally Harmonized System (GHS) classification for this compound is summarized in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute toxicity, Oral	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin corrosion/irritation	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Serious eye damage/eye irritation	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity, single exposure	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Data sourced from Sigma-Aldrich

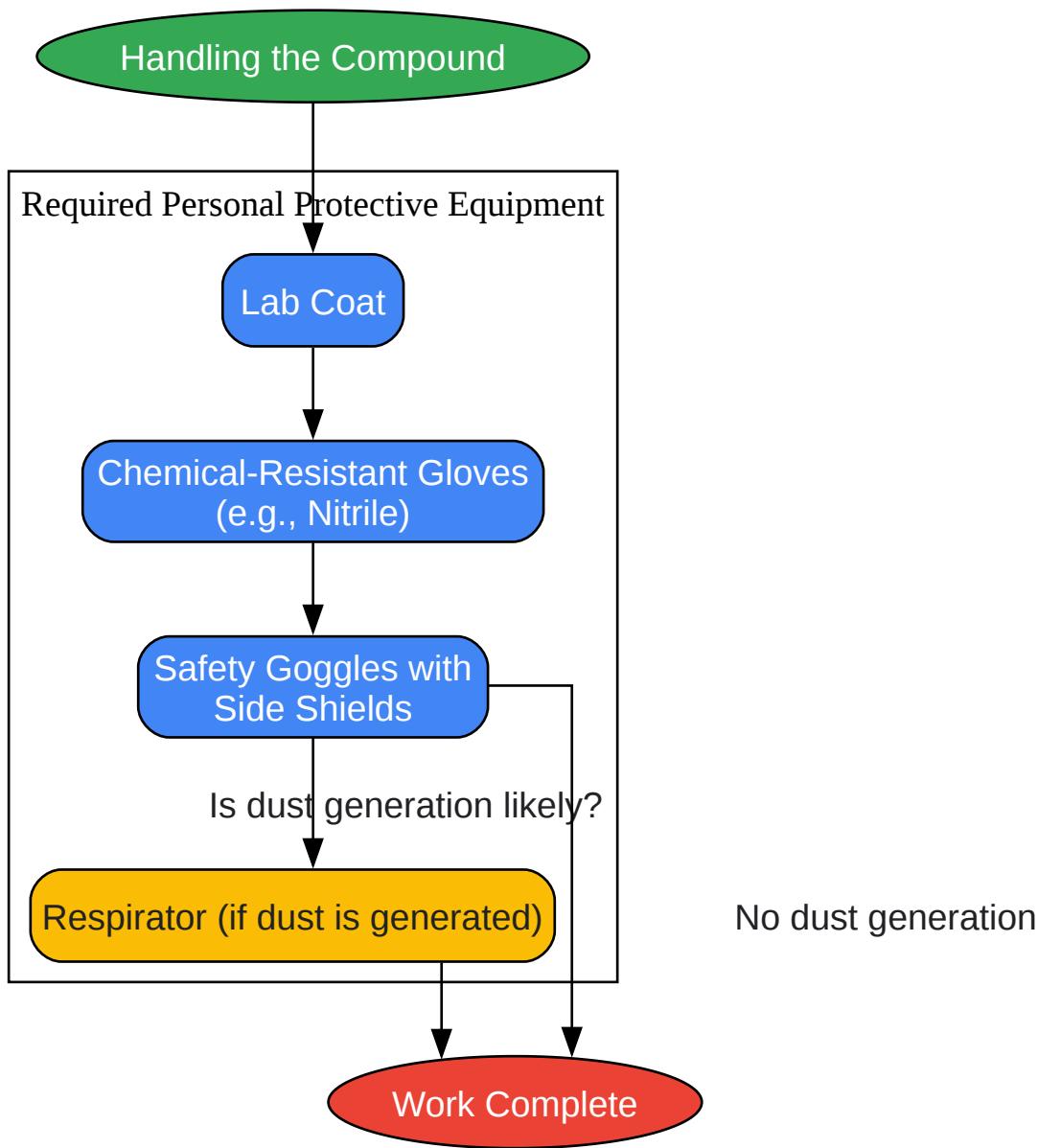
Precautionary Statements

The following precautionary statements should be strictly adhered to when handling this compound:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Methyl 2-methylbenzo[d]oxazole-6-carboxylate**.



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Figure 1: Personal Protective Equipment (PPE) Workflow.

Experimental Protocols: Safe Handling and Storage

The following protocols are recommended for the safe handling and storage of **Methyl 2-methylbenzo[d]oxazole-6-carboxylate** in a laboratory setting.

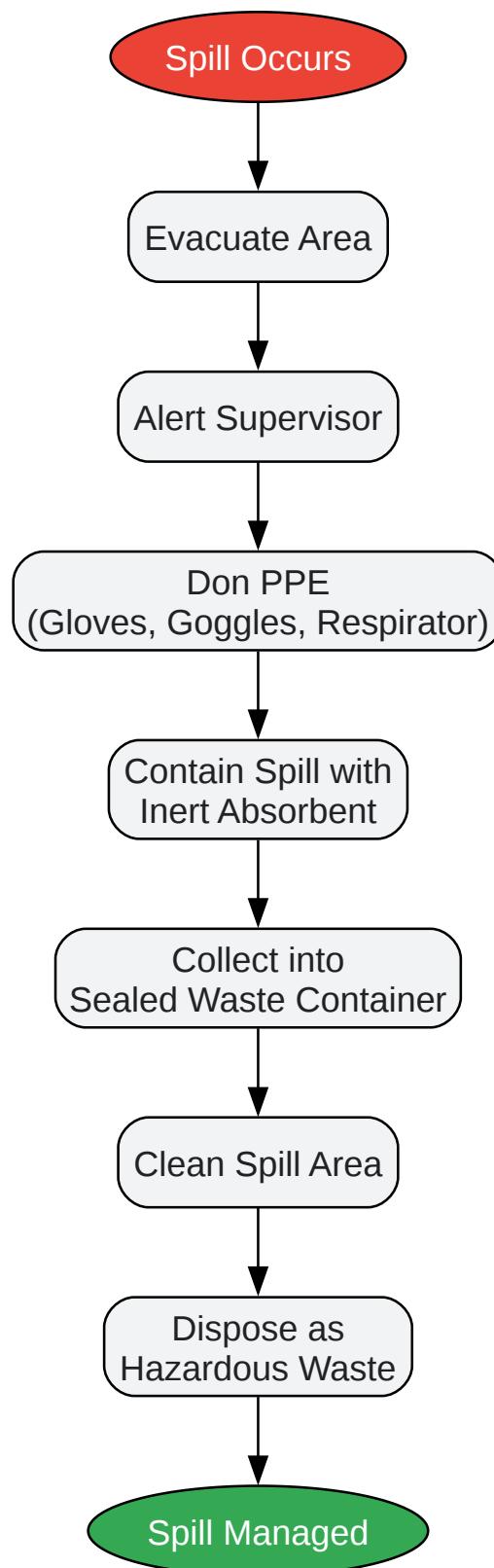
General Handling

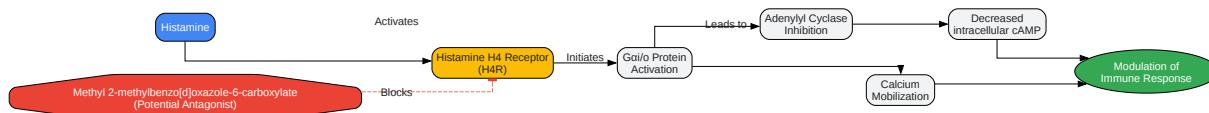
- Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes.[\[6\]](#)
- Do not eat, drink, or smoke in the area where the compound is handled.[\[6\]](#)[\[7\]](#)
- Minimize the generation of dust. If weighing the solid, do so carefully in an enclosure or on a draft shield.
- Wash hands thoroughly with soap and water after handling.[\[6\]](#)

Spill Response

In the event of a spill:

- Evacuate the immediate area.
- Alert colleagues and the laboratory supervisor.
- Wear appropriate PPE, including a respirator if the spill generates dust.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Prevent runoff from entering drains.[\[6\]](#)



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